

An In-depth Technical Guide to the Material Safety of Dimethyl 2-bromoterephthalate

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Compound of Interest

Compound Name: *Dimethyl 2-bromoterephthalate*

Cat. No.: *B101079*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the material safety data for **Dimethyl 2-bromoterephthalate** (CAS No. 18643-86-2), a halogenated aromatic ester commonly used as an intermediate in organic synthesis. Due to the limited availability of specific toxicological data for this compound, this guide also includes information on the closely related compound, Dimethyl Terephthalate, for comparative purposes, alongside established protocols for handling halogenated aromatic compounds.

Section 1: Chemical and Physical Properties

Dimethyl 2-bromoterephthalate is a white to yellow crystalline powder.^[1] Key physicochemical properties are summarized in the table below.

Property	Value	Source
CAS Number	18643-86-2	[1] [2] [3] [4] [5] [6]
Molecular Formula	C10H9BrO4	[1]
Molecular Weight	273.08 g/mol	[3] [6]
Appearance	White to yellow crystalline powder	[1]
Melting Point	52 °C	[1]
Boiling Point (Predicted)	323.7 ± 22.0 °C	
Density (Predicted)	1.505 ± 0.06 g/cm³	
Flash Point (Predicted)	130.4 °C	
Vapor Pressure (Predicted)	0.0301 mmHg at 25°C	
Solubility	Soluble in Methanol	[1]

Section 2: Hazard Identification and Toxicological Data

Dimethyl 2-bromoterephthalate is classified as an irritant.[\[3\]](#) The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals identifies it as a substance that causes skin irritation, serious eye irritation, and may cause respiratory irritation.[\[3\]](#)

Hazard Statement	Code	Classification
Causes skin irritation	H315	Skin Irritation, Category 2
Causes serious eye irritation	H319	Eye Irritation, Category 2A
May cause respiratory irritation	H335	Specific Target Organ Toxicity (Single Exposure), Category 3

Toxicological Data:

Specific experimental toxicological data, such as LD50 (median lethal dose) and aquatic toxicity values, for **Dimethyl 2-bromoterephthalate** are not readily available in published literature. In such cases, computational methods like Quantitative Structure-Activity Relationship (QSAR) models can be employed to predict potential toxicity.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

For reference, the toxicological data for the non-brominated analogue, Dimethyl Terephthalate (CAS No. 120-61-6), is provided below. It is crucial to note that the presence of the bromine atom in **Dimethyl 2-bromoterephthalate** may alter its toxicological profile.

Test	Species	Route	Value
LD50	Rat	Oral	>3200 mg/kg
LD50	Guinea pig	Dermal	>5000 mg/kg

Section 3: Experimental Protocols

Safe Handling and Personal Protective Equipment (PPE)

Adherence to strict safety protocols is essential when handling **Dimethyl 2-bromoterephthalate**. A general workflow for safe handling is outlined below.



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*Safe Handling Workflow for **Dimethyl 2-bromoterephthalate**.*

Personal Protective Equipment (PPE):

Protection Type	Specification
Eye and Face Protection	Chemical safety goggles and a face shield.
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber), a chemically resistant apron or lab coat, and closed-toe shoes.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is recommended.

Storage

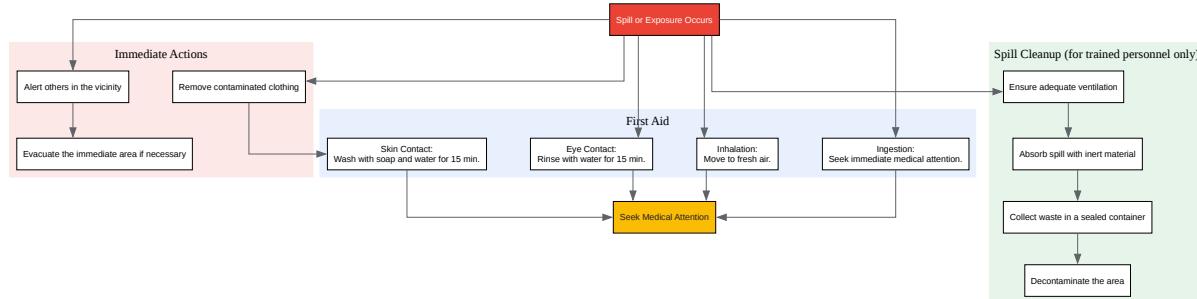
Store **Dimethyl 2-bromoterephthalate** in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[12\]](#) Keep containers tightly closed.

Disposal

Dispose of **Dimethyl 2-bromoterephthalate** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[\[13\]](#) Halogenated organic waste should be collected in a designated, properly labeled container and should not be mixed with non-halogenated waste.[\[13\]](#)

Emergency Procedures

In the event of exposure or a spill, follow the procedures outlined below.



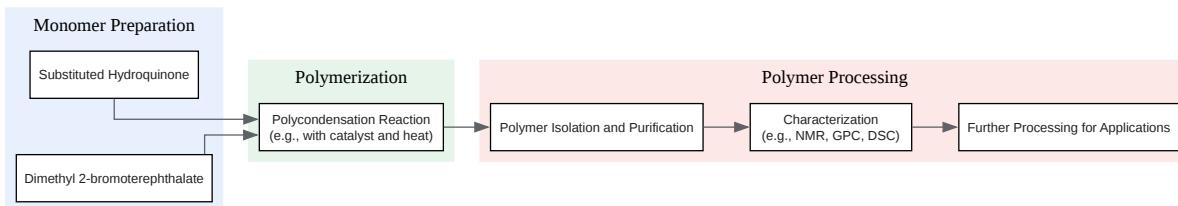
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*Emergency Response Workflow for **Dimethyl 2-bromoterephthalate**.*

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[2]
- Skin Contact: In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.[2]
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[2]
- Ingestion: If swallowed, do NOT induce vomiting. Get medical aid immediately.

Section 4: Application in Synthesis

Dimethyl 2-bromoterephthalate is a valuable intermediate in the synthesis of various organic compounds, including polymers. For instance, it can be used as a monomer in the synthesis of poly(*p*-phenylene terephthalates) with specific properties imparted by the bromine atom. The general workflow for such a polymerization is depicted below.



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*General Workflow for the Synthesis of Poly(*p*-phenylene terephthalates).*

This technical guide is intended to provide essential safety information for handling **Dimethyl 2-bromoterephthalate** in a research and development setting. It is not exhaustive and should be supplemented with a thorough review of the complete Safety Data Sheet (SDS) and institutional safety protocols. Always prioritize safety and handle all chemicals with appropriate caution.

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